

# Clarification on the Application of "Madol" in Ayurvedic Medicine

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## Compound of Interest

Compound Name: Madol

Cat. No.: B1670310

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Dear Researcher,

Thank you for your detailed request for Application Notes and Protocols regarding "**Madol**" in traditional Ayurvedic preparations.

Following a comprehensive review of scientific and traditional medicine literature, a critical clarification is necessary. The substance "**Madol**" is not a component of traditional Ayurvedic medicine. The term "**Madol**" is associated with two distinct synthetic compounds:

- **Madol as Tramadol:** "**Madol**" is a brand name for **Tramadol** Hydrochloride, a centrally acting synthetic opioid analgesic used for moderate to moderately severe pain.[1][2] Its mechanism involves binding to  $\mu$ -opioid receptors and inhibiting the reuptake of norepinephrine and serotonin.[1][2][3][4] This is a modern pharmaceutical drug and is not found in classical or traditional Ayurvedic texts or formulations.
- **Madol as a Designer Steroid:** "**Madol**," also known as Desoxymethyltestosterone (DMT), is a designer anabolic steroid.[5][6] It has been identified in the context of illicitly produced performance-enhancing drugs and has no approved medicinal applications, nor any connection to Ayurveda.[5][6]

The principles of Ayurveda are based on the use of herbs, minerals, and other natural substances in specific formulations, as described in ancient texts.[7][8][9] Synthetic compounds like **Tramadol** or designer steroids like DMT are not part of this traditional system.

### Alternative Subject for Analysis: Garcinia cowa

It appears there may be a misunderstanding of the term. Interestingly, searches for your topic also returned information on Garcinia cowa, a plant used in traditional folk medicine in India and Southeast Asia.<sup>[10][11]</sup> Known locally as 'Kau Thekera' in Assamese, its fruits, leaves, and bark have been used traditionally for conditions like indigestion, fever, and to improve blood circulation.<sup>[10][11][12]</sup>

Garcinia cowa contains a variety of bioactive compounds, including flavonoids and xanthenes, and has been the subject of modern scientific research for its potential therapeutic properties, such as anti-inflammatory, antimicrobial, and antidiabetic effects.<sup>[12][13]</sup>

### Proposal for a Revised Topic

Given your interest in the scientific and developmental aspects of traditional medicines, we propose to create the detailed Application Notes and Protocols for Garcinia cowa or another authentic Ayurvedic ingredient of your choice. This would allow us to fulfill your request for structured data, experimental protocols, and visualizations on a factually accurate and relevant subject.

Would you like to proceed with a detailed analysis of Garcinia cowa or another Ayurvedic herb? Your confirmation will allow us to move forward with gathering the necessary data to create the comprehensive report you outlined.

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